

# Application Notes and Protocols: Dioctadecylamine (DODA) as a Surfactant for Emulsions

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## Compound of Interest

Compound Name: Dioctadecylamine

Cat. No.: B092211

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## Introduction

**Dioctadecylamine** (DODA), a secondary amine with two C18 alkyl chains, is a cationic surfactant with significant potential in the formulation of stable emulsions, particularly for applications in drug delivery and material science. Its long hydrophobic chains and cationic head group impart unique properties that influence emulsion formation, stability, and interaction with biological systems. These application notes provide a comprehensive overview of the use of DODA as a surfactant, including its physicochemical properties, protocols for emulsion preparation and characterization, and its application in drug delivery.

## Physicochemical Properties of Dioctadecylamine

Understanding the fundamental properties of DODA is crucial for its effective application as a surfactant. While specific experimental data for some surfactant properties of DODA are not readily available in the literature, estimations can be made based on its long-chain alkylamine structure.

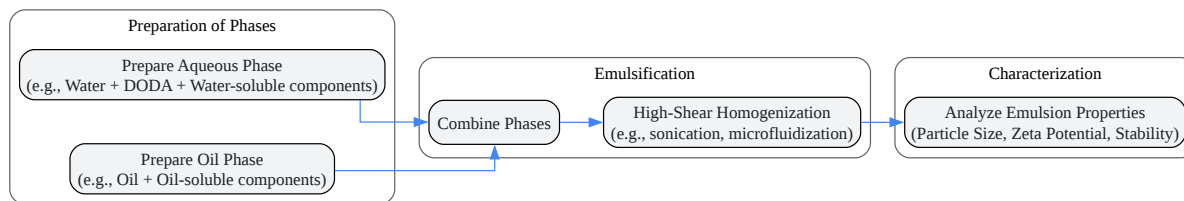
Table 1: Physicochemical Properties of **Dioctadecylamine** (DODA)

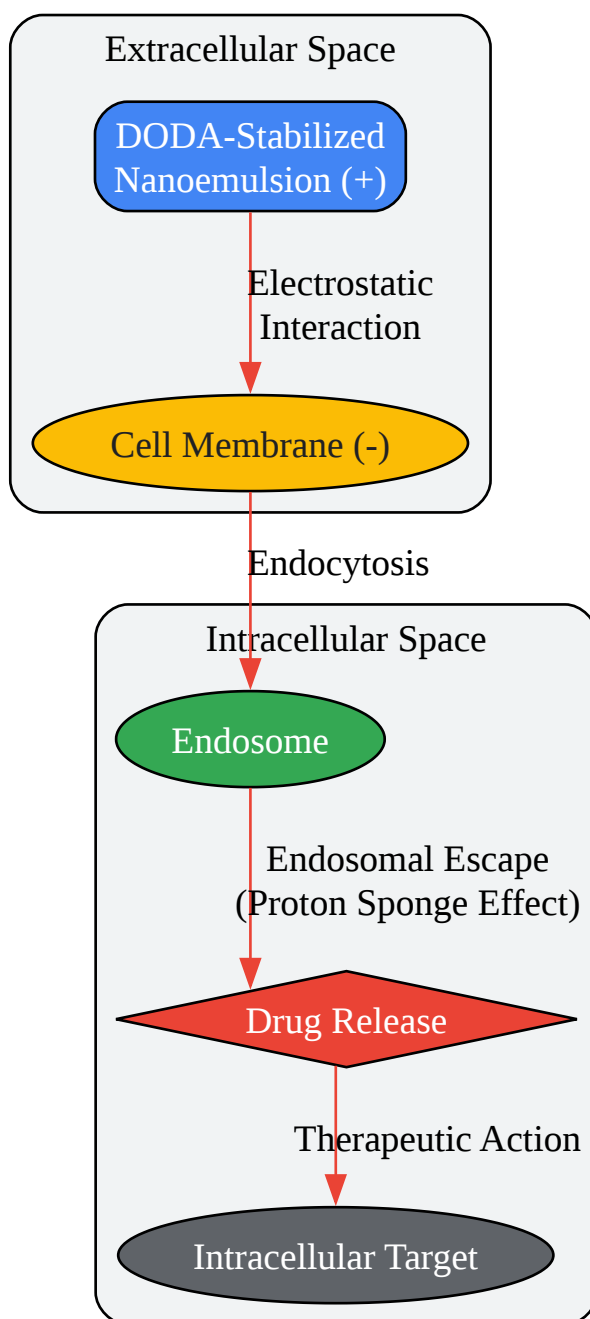
Property	Value	Source/Note
Molecular Formula	C <sub>36</sub> H <sub>75</sub> N	--INVALID-LINK--
Molecular Weight	521.99 g/mol	--INVALID-LINK--
Appearance	White to off-white solid/powder	--INVALID-LINK--
Melting Point	71-73 °C	--INVALID-LINK--
Solubility	Insoluble in water; soluble in organic solvents like chloroform.	--INVALID-LINK--
Critical Micelle Concentration (CMC)	Estimated to be in the low micromolar (μM) range.	Based on data for long-chain alkylamines. The CMC of long-chain surfactants decreases significantly with increasing alkyl chain length.
Surface Tension Reduction	Expected to significantly reduce the surface tension of water.	A common characteristic of surfactants.
pKa	~10.6	As a secondary amine, DODA is basic and will be protonated at physiological pH.

## Application in Emulsion Formulation

DODA's amphiphilic nature, with its two long hydrophobic tails and a hydrophilic amine headgroup, makes it an effective emulsifying agent, particularly for oil-in-water (o/w) emulsions. The cationic charge of the protonated amine group provides electrostatic stabilization to the emulsion droplets, preventing coalescence.

## General Workflow for Emulsion Preparation





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- To cite this document: BenchChem. [Application Notes and Protocols: Dioctadecylamine (DODA) as a Surfactant for Emulsions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092211#dioctadecylamine-as-a-surfactant-for-emulsions>]

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